

3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole CAS number search

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Compound of Interest

Compound Name: 3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole

CAS No.: 187343-52-8

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An In-depth Technical Guide to **3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole**

Prepared by a Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of the heterocyclic compound **3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole**. The pyrazole scaffold is a cornerstone in medicinal and materials science, recognized for its broad spectrum of biological activities and versatile chemical properties. This document, intended for researchers, chemists, and drug development professionals, delves into the synthesis, structural characterization, and potential therapeutic applications of this specific diarylpyrazole derivative. We will explore the causality behind synthetic strategies, detail robust characterization protocols, and discuss the compound's potential mechanisms of action based on established literature for the pyrazole class. The guide is structured to provide both foundational knowledge and field-proven insights into leveraging this molecule for advanced research.

The Pyrazole Scaffold: A Privileged Core in Modern Chemistry

The pyrazole ring system, a five-membered heterocycle with two adjacent nitrogen atoms, is a fundamental structural motif in a vast array of functional molecules. Its unique electronic and steric properties make it a "privileged scaffold" in drug discovery, capable of engaging in various biological interactions, including hydrogen bonding and hydrophobic interactions.^[1] This versatility is evidenced by the integration of the pyrazole core into numerous FDA-approved drugs with diverse therapeutic applications, such as the anti-inflammatory agent Celecoxib and the anti-obesity drug Rimonabant.

The biological significance of pyrazole derivatives is extensive, with documented activities including:

- Anti-inflammatory and Analgesic Effects^[2]
- Anticancer and Antiproliferative Activity^{[3][4]}
- Antimicrobial and Antifungal Properties^[5]
- Kinase and Enzyme Inhibition^[3]

The subject of this guide, **3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole**, combines the robust pyrazole core with two distinct aryl substituents. The 2-chloro substitution on one phenyl ring is of particular interest, as halogen atoms can significantly modulate a molecule's physicochemical properties, such as lipophilicity and metabolic stability, thereby enhancing its ability to penetrate cell membranes and interact with biological targets.^[6]

Molecular Profile and Structural Elucidation

Chemical Identity

A precise CAS (Chemical Abstracts Service) number for the specific constitutional isomer **3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole** is not readily found in public chemical databases. However, the isomeric structure, 1-(2-chlorophenyl)-5-phenyl-1H-pyrazole, is assigned CAS Number 299162-74-6.^[7] Researchers should exercise caution to ensure they are working with the correct isomer.

Identifier	Value
Systematic Name	3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole
Molecular Formula	C ₁₅ H ₁₁ ClN ₂
Molecular Weight	254.72 g/mol
Isomeric CAS	299162-74-6 (for 1-(2-chlorophenyl)-5-phenyl-1H-pyrazole)[7]

Chemical Structure

The structure features a central 1H-pyrazole ring substituted at the C3 and C5 positions with 2-chlorophenyl and phenyl groups, respectively. The "1H" designation indicates that the nitrogen at position 1 is protonated.

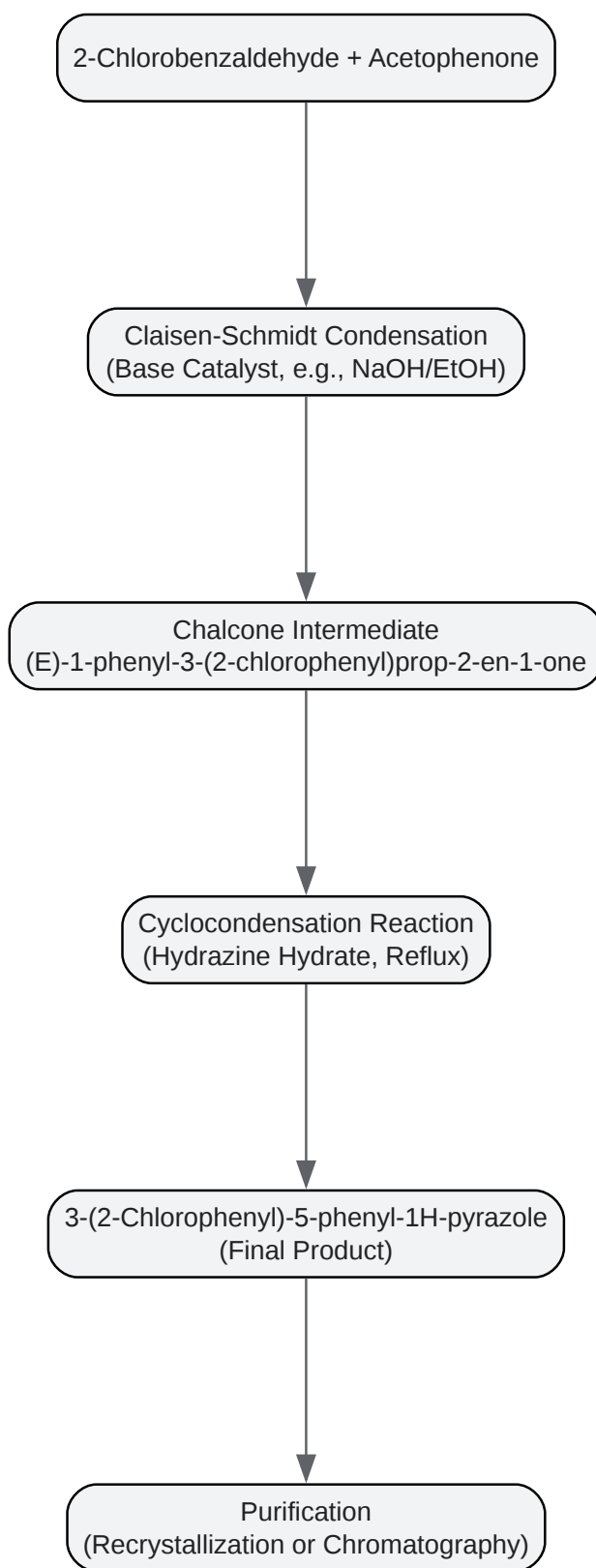
Caption: Structure of **3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole**.

Synthesis and Mechanistic Considerations

The synthesis of 3,5-disubstituted pyrazoles is a well-established area of organic chemistry. The most reliable and frequently employed method proceeds through the cyclocondensation of a 1,3-dicarbonyl compound or its synthetic equivalent (like a chalcone) with hydrazine.

Retrosynthetic Strategy: The Chalcone Pathway

A logical and experimentally validated approach involves the reaction of an α,β -unsaturated ketone, specifically a chalcone, with hydrazine hydrate. This method offers high yields and regioselective control. The chalcone precursor, (E)-1-phenyl-3-(2-chlorophenyl)prop-2-en-1-one, is readily synthesized via a Claisen-Schmidt condensation between 2-chlorobenzaldehyde and acetophenone. This multi-step synthesis is robust and scalable.[4]



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Caption: Proposed synthesis workflow for the target compound.

Experimental Protocol: Synthesis via Chalcone Intermediate

This protocol is a self-validating system based on established methodologies for pyrazole synthesis.^{[4][8]}

Step 1: Synthesis of (E)-1-phenyl-3-(2-chlorophenyl)prop-2-en-1-one (Chalcone)

- **Reagents & Setup:** To a stirred solution of acetophenone (1.0 eq) and 2-chlorobenzaldehyde (1.0 eq) in ethanol, add an aqueous solution of sodium hydroxide (e.g., 10-20%) dropwise at room temperature.
- **Reaction:** Maintain stirring at room temperature for 2-4 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC). The formation of a precipitate often indicates product formation.
- **Work-up & Isolation:** Pour the reaction mixture into cold water and acidify with dilute HCl to neutralize excess base. The precipitated solid is collected by vacuum filtration, washed thoroughly with water until neutral, and dried.
- **Purification:** The crude chalcone is purified by recrystallization from a suitable solvent like ethanol to yield the pure product.

Step 2: Synthesis of **3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole**

- **Reagents & Setup:** Dissolve the purified chalcone (1.0 eq) in a suitable solvent such as ethanol or glacial acetic acid in a round-bottom flask equipped with a reflux condenser.
- **Reaction:** Add hydrazine hydrate ($\text{NH}_2\text{NH}_2 \cdot \text{H}_2\text{O}$, ~1.5 eq) to the solution. Heat the mixture to reflux and maintain for 4-8 hours, monitoring completion by TLC.
- **Work-up & Isolation:** After cooling to room temperature, pour the reaction mixture into ice-cold water. The resulting solid precipitate is collected by vacuum filtration.
- **Purification:** The crude pyrazole is washed with water and purified by recrystallization from ethanol or by column chromatography on silica gel to afford the final product.

Spectroscopic and Analytical Characterization

Confirming the identity and purity of the synthesized compound is critical. A combination of spectroscopic techniques provides irrefutable structural evidence.

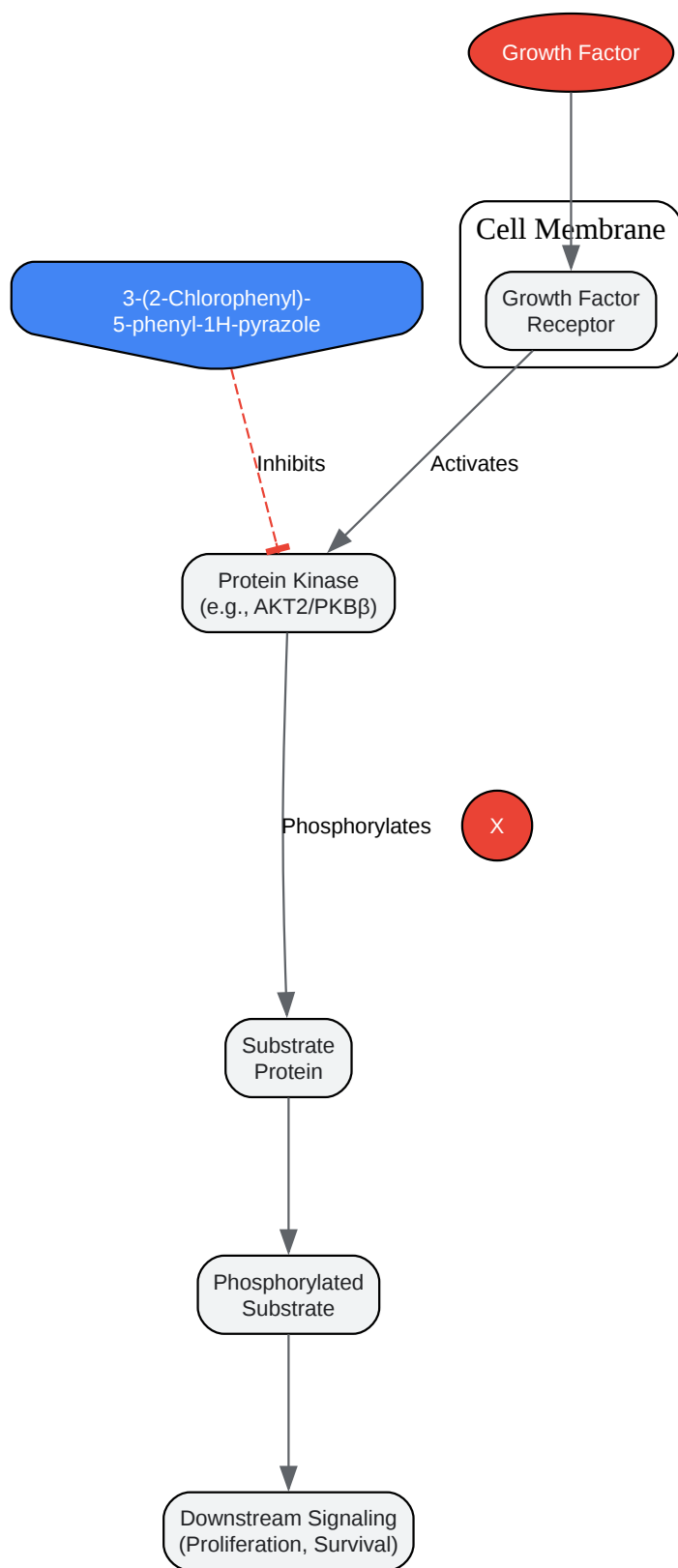
Technique	Expected Observations
^1H NMR	- Aromatic Region (δ 7.0-8.0 ppm): Complex multiplet patterns corresponding to the 9 aromatic protons from the phenyl and 2-chlorophenyl rings. - Pyrazole CH (δ ~6.5-7.0 ppm): A characteristic singlet for the C4-H proton of the pyrazole ring. - Pyrazole NH (variable): A broad singlet, typically downfield (δ > 10 ppm), which may be exchangeable with D_2O .
^{13}C NMR	- Aromatic Carbons (δ ~120-140 ppm): Signals corresponding to the carbons of the two aryl rings. - Pyrazole Carbons (δ ~100-150 ppm): Signals for C3, C4, and C5 of the pyrazole ring. The C-Cl carbon will show a characteristic chemical shift.
FT-IR (cm^{-1})	- N-H Stretch: A broad absorption band around $3100\text{-}3300\text{ cm}^{-1}$. - C=N and C=C Stretch: Sharp absorptions in the $1500\text{-}1600\text{ cm}^{-1}$ region. - C-Cl Stretch: An absorption in the fingerprint region, typically around $750\text{-}800\text{ cm}^{-1}$.
Mass Spec (MS)	- Molecular Ion Peak $[\text{M}]^+$: An intense peak at m/z corresponding to the molecular weight (254.72). The presence of a chlorine atom will result in a characteristic $[\text{M}+2]^+$ peak with an intensity of approximately one-third of the $[\text{M}]^+$ peak, confirming the presence of a single chlorine atom.

Potential Applications and Biological Significance

The unique structural features of **3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole** suggest significant potential in pharmacology and agrochemistry. The insights below are extrapolated from extensive research on structurally related pyrazole derivatives.

Anticancer and Cytotoxic Potential

The presence of a chlorophenyl group is a common feature in many potent anticancer agents. This moiety can increase the molecule's ability to interact with biological targets and enhance its lipophilicity, facilitating cell membrane penetration.^[6] Studies on N-(4-chlorophenyl) substituted pyrano[2,3-c]pyrazoles have demonstrated significant anti-glioma activity. The proposed mechanism involves the inhibition of protein kinase B (PKB/AKT), a critical node in cell survival and proliferation pathways that is often dysregulated in cancer.^[3] It is plausible that **3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole** could exhibit similar kinase inhibitory properties.



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Caption: Proposed mechanism of kinase inhibition by pyrazole derivative.

Anti-inflammatory and Analgesic Activity

Pyrazole derivatives are well-known for their anti-inflammatory properties. Some diaryl pyrazoles have been shown to inhibit key inflammatory mediators such as tumor necrosis factor-alpha (TNF- α) and interleukin-6 (IL-6).[2] The mechanism often involves the inhibition of enzymes like cyclooxygenase (COX) or signaling molecules within inflammatory pathways. Given this precedent, **3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole** warrants investigation as a potential anti-inflammatory agent.

Antifungal and Antimicrobial Applications

Research into 3-(4-chlorophenyl)-4-substituted pyrazole derivatives has revealed significant in vitro antifungal activity against pathogenic fungal strains and promising activity against *Mycobacterium tuberculosis*. [5] This suggests that the chlorophenyl-pyrazole scaffold is a viable starting point for the development of new antimicrobial agents.

Conclusion and Future Directions

3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole is a molecule of considerable scientific interest, built upon a scaffold with proven therapeutic relevance. Its synthesis is achievable through robust and scalable chemical reactions. Based on extensive data from related analogues, this compound is a strong candidate for screening in anticancer, anti-inflammatory, and antimicrobial discovery programs.

Future research should focus on the definitive synthesis and purification of this specific isomer, followed by comprehensive spectroscopic confirmation. Subsequent in-vitro biological evaluation against a panel of cancer cell lines (particularly glioma), inflammatory markers, and microbial strains is highly recommended. Further structure-activity relationship (SAR) studies, involving modification of the substitution patterns on both phenyl rings, could lead to the discovery of derivatives with enhanced potency and selectivity.

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